

rac-1-Linoleoyl-2-chloropropanediol-d5

certificate of analysis

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Compound of Interest

Compound Name: *rac-1-Linoleoyl-2-chloropropanediol-d5*

Cat. No.: *B15597590*

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An In-depth Technical Guide to **rac-1-Linoleoyl-2-chloropropanediol-d5**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **rac-1-Linoleoyl-2-chloropropanediol-d5**, a deuterated derivative of a monoacylglycerol. This document is intended for use by researchers, scientists, and professionals in drug development and other scientific fields who require detailed technical information for their work.

Compound Information

rac-1-Linoleoyl-2-chloropropanediol-d5 is a stable isotope-labeled analog of 1-Linoleoyl-2-chloropropanediol. The deuterium labeling provides a distinct mass signature, making it a valuable internal standard for mass spectrometry-based quantitative analysis of its non-labeled counterpart.

Alternate Names: (9Z,12Z)-9,12-Octadecadienoic Acid 2-Chloro-3-hydroxypropyl-d5 Ester; 2-Chloro-1,3-propanediol-d5 1-Linoleate.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **rac-1-Linoleoyl-2-chloropropanediol-d5** is presented in the table below. This data is compiled from various supplier specifications and

publicly available information.

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₂ D ₅ ClO ₃	[1]
Molecular Weight	~378.0 g/mol	[1][2]
Appearance	Colorless to Thick Oil	Inferred from similar compounds
Solubility	Chloroform (Slightly), Methanol (Slightly)	Inferred from similar compounds
Storage Conditions	-20°C, Inert atmosphere, Light sensitive	[2]

Quantitative Data from Certificate of Analysis

While a certificate of analysis for the specific title compound is not publicly available, the following data is derived from the certificate of analysis for the closely related isomer, rac-1-Linoleoyl-3-chloropropanediol-d5. The analytical results are expected to be comparable.

Parameter	Specification	Result
Purity (HPLC)	>95%	99.80% (by ELSD)
Isotopic Purity	>95%	97.5%
Normalized Isotopic Distribution		
d0	0.26%	
d1	0.08%	
d2	0.32%	
d3	0.48%	
d4	9.15%	
d5	89.71%	

Data from the Certificate of Analysis for rac-1-Linoleoyl-3-chloropropanediol-d5, Lot 2-NKS-70-1, LGC Standards.

Experimental Protocols

The following are detailed methodologies for the key experiments typically cited in a Certificate of Analysis for this type of compound.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Instrumentation: A standard HPLC system equipped with a pump, autosampler, column oven, and an Evaporative Light Scattering Detector (ELSD).
- Column: A reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both with 0.1% formic acid.
- Gradient Program:
 - 0-20 min: 80-100% B
 - 20-25 min: 100% B
 - 25-26 min: 100-80% B
 - 26-30 min: 80% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 40°C
- Injection Volume: 10 μ L
- ELSD Settings:
 - Nebulizer Temperature: 40°C

- Evaporator Temperature: 60°C
- Gas Flow: 1.5 SLM

Mass Spectrometry (MS) for Structural Confirmation and Isotopic Purity

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled to an electrospray ionization (ESI) source.
- Ionization Mode: Positive ESI.
- Infusion: The sample is dissolved in a suitable solvent (e.g., methanol with 0.1% formic acid) and infused directly into the mass spectrometer.
- Mass Range: m/z 100-1000.
- Data Analysis: The resulting spectrum is analyzed to confirm the molecular weight of the parent ion and to determine the distribution of deuterated species.

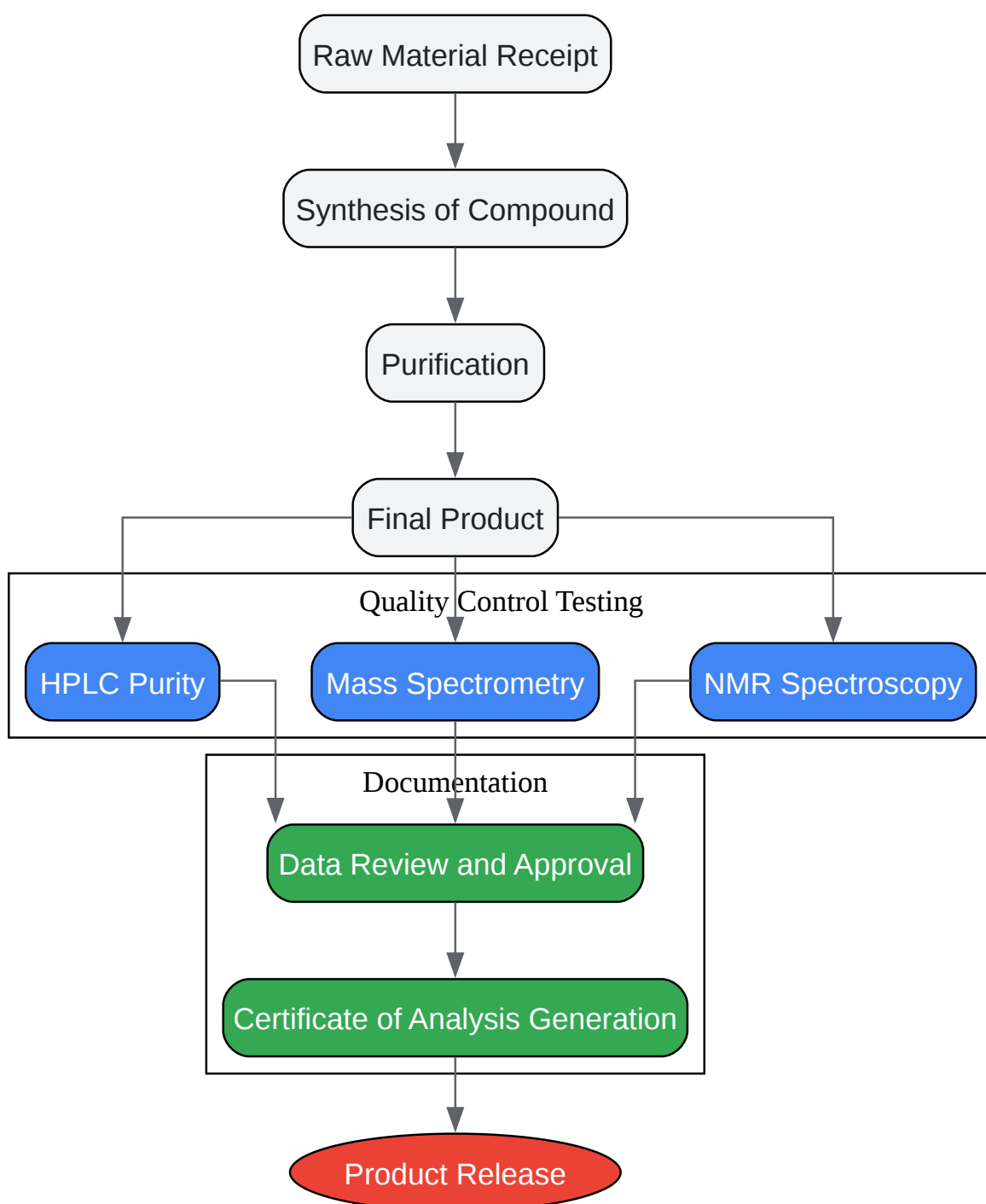
Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform ($CDCl_3$).
- Experiments: 1H NMR and ^{13}C NMR spectra are acquired.
- Data Analysis: The chemical shifts, coupling constants, and integration of the peaks in the 1H NMR spectrum, along with the chemical shifts in the ^{13}C NMR spectrum, are analyzed to confirm that the structure is consistent with **rac-1-Linoleoyl-2-chloropropanediol-d5**.

Visualizations

Certificate of Analysis Workflow

The following diagram illustrates the typical workflow for the quality control and certification of a chemical reference material like **rac-1-Linoleoyl-2-chloropropanediol-d5**.

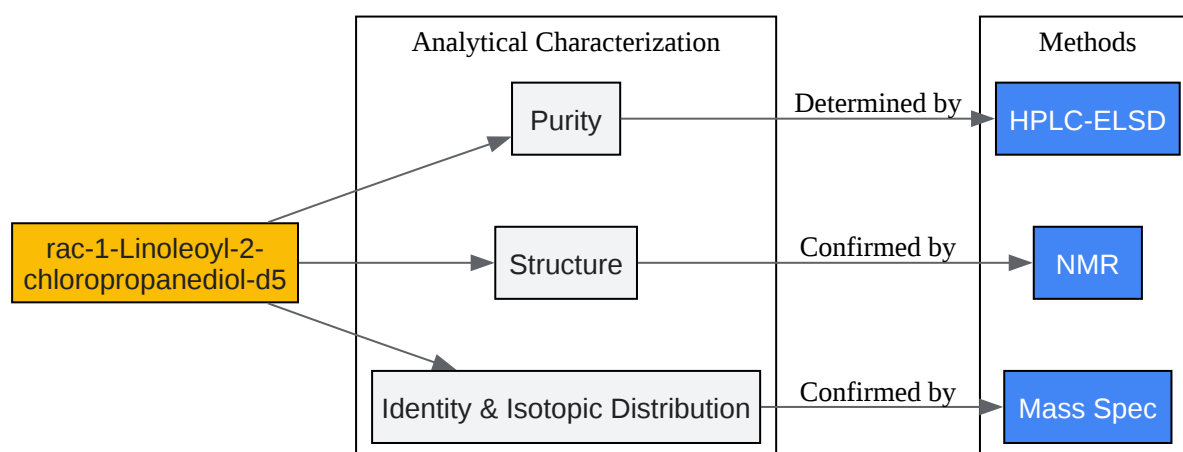


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Caption: Workflow for Quality Control and Certificate of Analysis Generation.

Logical Relationship of Analytical Techniques

This diagram shows the relationship between the different analytical techniques used to characterize the compound.



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Caption: Relationship between Compound Properties and Analytical Methods.

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References

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